

CAS number 1067-29-4 physicochemical data

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Compound of Interest

Compound Name: *Bis(tripropyltin) oxide*

CAS No.: 1067-29-4

Cat. No.: B089863

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An In-Depth Technical Guide to the Physicochemical Properties of **Bis(tripropyltin) oxide** (CAS Number: 1067-29-4)

Abstract

This technical guide provides a comprehensive overview of the physicochemical properties, analytical methodologies, and safety considerations for **Bis(tripropyltin) oxide** (CAS No. 1067-29-4). As an organotin compound with applications in various industrial processes, a thorough understanding of its characteristics is paramount for researchers and professionals in related fields. This document synthesizes critical data on its chemical identity, physical properties, spectral characteristics, stability, and reactivity. Furthermore, it outlines detailed experimental protocols for its synthesis and analysis, adhering to internationally recognized standards, to ensure both scientific integrity and safe laboratory practices.

Compound Identification and Chemical Structure

Bis(tripropyltin) oxide, an organometallic compound, is unequivocally identified by the CAS Registry Number 1067-29-4.^[1] Its molecular structure consists of two tripropyltin moieties linked by an oxygen atom.

Table 1: Compound Identifiers

Identifier	Value
CAS Number	1067-29-4
IUPAC Name	tripropyl(tripropylstannyloxy)stannane[1]
Synonyms	Hexapropyldistannoxane, Distannoxane, hexapropyl-, Bis(tri-n-propyltin) oxide[1]
Molecular Formula	C18H42OSn2[1]
SMILES	CCC(CCC)O(CCC)CCC[1]
InChI	InChI=1S/6C3H7.O.2Sn/c61-3-2;;;/h61,3H2,2H3;;;[1]
InChIKey	DZWGKMVDRPKMPD-UHFFFAOYSA-N[1]

Core Physicochemical Properties

A summary of the key physicochemical properties of **Bis(tripropyltin) oxide** is presented in Table 2. These properties are fundamental for its handling, application, and the design of experimental procedures.

Table 2: Summary of Physicochemical Data

Property	Value	Source(s)
Molecular Weight	511.9 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1][2]
Boiling Point	195-198 °C at 21 Torr	[3]
Toxicity (Oral, rat LD50)	38 mg/kg	[3]
Solubility	Insoluble in water. Soluble in many organic solvents.[2][4]	

Spectral Analysis

The structural elucidation and confirmation of **Bis(tripropyltin) oxide** rely on various spectroscopic techniques. The following sections detail the expected spectral features.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to be relatively simple, showing signals corresponding to the propyl groups attached to the tin atoms. The protons on the carbons adjacent to the tin atom will exhibit characteristic coupling with the tin isotopes.[1]
- ^{13}C NMR: The carbon NMR spectrum will display distinct signals for the three different carbon atoms of the propyl chains.[1]

Infrared (IR) Spectroscopy

The IR spectrum of **Bis(tripropyltin) oxide** is characterized by strong absorptions corresponding to the C-H stretching and bending vibrations of the propyl groups. A key feature is the strong absorption band associated with the Sn-O-Sn asymmetric stretching vibration.[1] The diagnostic region helps in identifying the hydrocarbon portions, while the fingerprint region is unique to the molecule's overall structure.[5][6][7]

Mass Spectrometry (MS)

Mass spectrometry, particularly when coupled with gas chromatography (GC-MS), is a powerful tool for the identification and quantification of **Bis(tripropyltin) oxide**. The mass spectrum will show a characteristic isotopic pattern for tin, aiding in the confirmation of its presence in molecular fragments.[8][9]

Stability and Reactivity Profile

Bis(tripropyltin) oxide is generally stable under standard conditions. However, it is sensitive to moisture and can undergo hydrolysis.[10] It is incompatible with strong oxidizing agents and acids.[3] Thermal decomposition may produce irritating gases and vapors.[11]

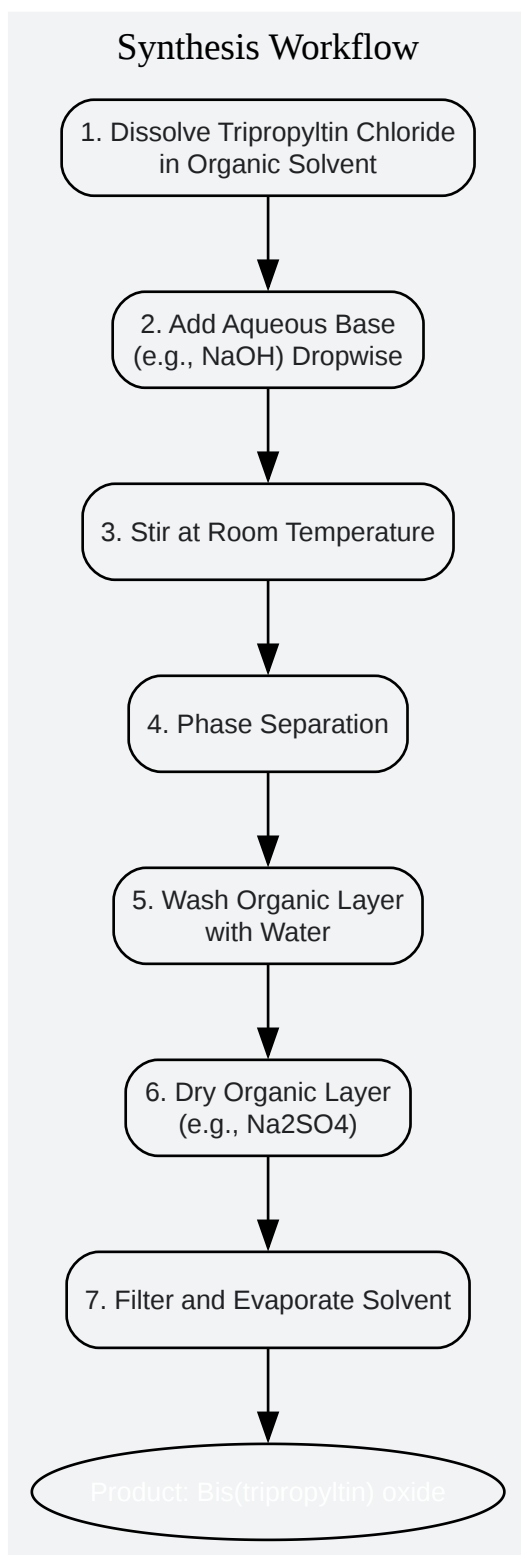
Experimental Methodologies

Synthesis of Bis(tripropyltin) oxide

A common method for the synthesis of **Bis(triisopropyltin) oxide** is through the hydrolysis of a triisopropyltin halide, such as triisopropyltin chloride, in the presence of a base.^[12]

Protocol: Synthesis via Hydrolysis

- **Reaction Setup:** In a well-ventilated fume hood, equip a round-bottom flask with a magnetic stirrer, a dropping funnel, and a condenser.
- **Reagents:** Charge the flask with a solution of triisopropyltin chloride in a suitable organic solvent.
- **Base Addition:** Slowly add an aqueous solution of a base, such as sodium hydroxide, to the stirred solution of the triisopropyltin chloride.
- **Reaction:** Stir the mixture at room temperature or with gentle heating to drive the hydrolysis reaction to completion.
- **Workup:** After the reaction is complete, separate the organic layer. Wash the organic layer with water to remove any remaining base and salts.
- **Purification:** Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate), filter, and remove the solvent under reduced pressure to yield **Bis(triisopropyltin) oxide**.



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Caption: Synthesis of **Bis(triisopropyltin) oxide**.

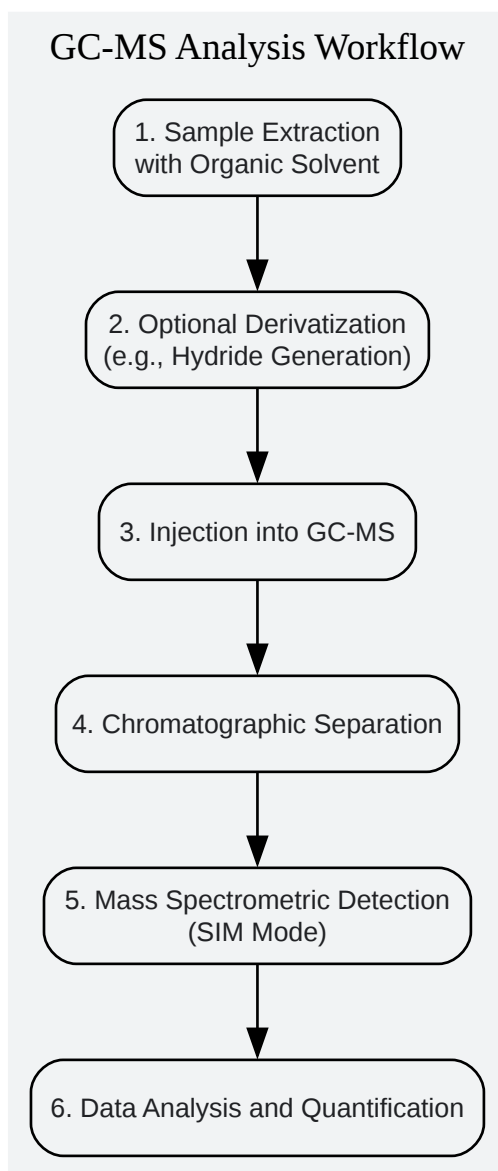
Analytical Quantification by GC-MS

The quantification of **Bis(tripropyltin) oxide** in various matrices can be achieved using Gas Chromatography-Mass Spectrometry (GC-MS). This method offers high sensitivity and selectivity.^{[9][13][14]}

Protocol: GC-MS Analysis

- Sample Preparation:
 - Accurately weigh the sample containing the analyte.
 - Extract the analyte using a suitable organic solvent (e.g., hexane).
 - If necessary, perform a derivatization step, such as hydride generation, to improve volatility and chromatographic performance.^[9]
 - Prepare a series of calibration standards of known concentrations.
- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph: Agilent 8890 GC (or equivalent).
 - Mass Spectrometer: Agilent 7000D Triple Quadrupole GC/MS (or equivalent).
 - Column: Agilent J&W HP-5ms (30 m x 0.25 mm, 0.25 μm).
 - Carrier Gas: Helium at a constant flow rate.
 - Oven Temperature Program: Optimize for the separation of the analyte from matrix components.
 - Injector: Split/splitless inlet, operated in splitless mode for trace analysis.
 - MS Parameters: Electron ionization (EI) source. Operate in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity, monitoring characteristic ions of the analyte.
- Data Analysis:

- Generate a calibration curve by plotting the peak area of the analyte against its concentration for the calibration standards.
- Quantify the amount of **Bis(tripropyltin) oxide** in the sample by comparing its peak area to the calibration curve.



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Caption: GC-MS Analysis of **Bis(tripropyltin) oxide**.

Safety and Handling

Bis(tripropyltin) oxide is a hazardous substance and must be handled with appropriate safety precautions.

Table 3: GHS Hazard Information

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed[1]
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin[1]
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled[1]
Hazardous to the aquatic environment, acute hazard	1	H400: Very toxic to aquatic life[1]
Hazardous to the aquatic environment, long-term hazard	1	H410: Very toxic to aquatic life with long lasting effects[1]

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat. All handling should be performed in a well-ventilated fume hood.[11]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances. Keep containers tightly closed.[3]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Applications in Research and Development

Bis(tripropyltin) oxide and related organotin compounds have been utilized as catalysts in various organic reactions, such as esterification and transesterification.[12] They also serve as precursors for the synthesis of other organotin derivatives.[11]

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